

2',4',6'-Trimethoxyacetophenone molecular weight and formula

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Compound of Interest

Compound Name: 2',4',6'-Trimethoxyacetophenone

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An In-depth Technical Guide to 2',4',6'-Trimethoxyacetophenone

This guide provides comprehensive information on the chemical properties, synthesis, and applications of **2',4',6'-Trimethoxyacetophenone**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2',4',6'-Trimethoxyacetophenone is a substituted acetophenone that serves as a key intermediate in the synthesis of various organic compounds, particularly chalcones and flavonoids, which are investigated for their potential pharmacological activities.

Quantitative Data Summary

The fundamental molecular and physical properties of **2',4',6'-Trimethoxyacetophenone** are summarized in the table below for quick reference.

| Property | Value | Citations |
|-------------------|--|-----------|
| Molecular Formula | C ₁₁ H ₁₄ O ₄ | [1][2][3] |
| Molecular Weight | 210.23 g/mol | [1][2][3] |
| CAS Number | 832-58-6 | [3] |
| Appearance | Pale cream to cream to pale brown solid | [2] |
| Melting Point | 98-102 °C | [1][3] |
| Solubility | Soluble in chloroform | [1] |

Experimental Protocols

Detailed methodologies for the synthesis of **2',4',6'-Trimethoxyacetophenone** and its subsequent use in the preparation of chalcone derivatives are outlined below.

Synthesis of 2',4',6'-Trimethoxyacetophenone

One common method for the preparation of **2',4',6'-Trimethoxyacetophenone** involves the Friedel-Crafts acylation of 1,3,5-trimethoxybenzene.

Materials:

- 1,3,5-trimethoxybenzene
- Acetyl chloride (CH₃COCl)
- Aluminum chloride (AlCl₃)
- Dichloromethane (CH₂Cl₂)
- 10% Sodium hydroxide (NaOH) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- A solution of 1,3,5-trimethoxybenzene in dichloromethane is cooled to 0 °C in an ice bath.
- Anhydrous aluminum chloride is added to the cooled solution, followed by the slow addition of acetyl chloride.
- The reaction mixture is stirred for a period of 2 hours, allowing the acylation to proceed.
- After stirring, the reaction is quenched by the careful addition of a 10% aqueous solution of sodium hydroxide.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- The resulting crude product is purified by column chromatography on silica gel, using a mixture of hexane and ethyl acetate as the eluent, to yield pure **2',4',6'-Trimethoxyacetophenone** as a white solid.^[4]

Synthesis of Chalcones from 2',4',6'-Trimethoxyacetophenone

Chalcones are synthesized from **2',4',6'-Trimethoxyacetophenone** via a Claisen-Schmidt condensation reaction with an appropriate aromatic aldehyde.^[5]

Materials:

- **2',4',6'-Trimethoxyacetophenone**
- Substituted aromatic aldehyde (e.g., 4-nitrobenzaldehyde)

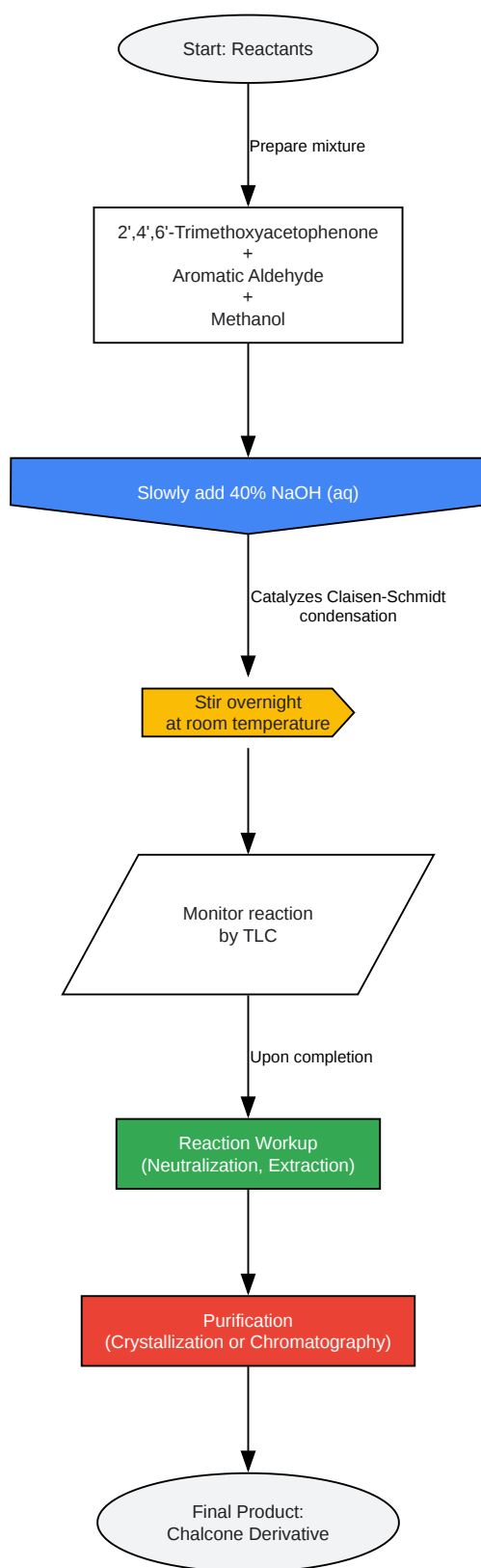
- Methanol
- 40% (w/v) Sodium hydroxide (NaOH) aqueous solution

Procedure:

- A mixture of **2',4',6'-Trimethoxyacetophenone** (10 mmol) and a substituted benzaldehyde (10 mmol) is prepared in methanol (20 mL) and stirred at room temperature.[\[5\]](#)
- A 40% (w/v) aqueous solution of sodium hydroxide (3 mL) is added slowly to the mixture.[\[5\]](#)
- The reaction mixture is stirred overnight, and the progress of the reaction is monitored by Thin Layer Chromatography (TLC).[\[5\]](#)
- Upon completion, the reaction mixture is worked up, which may involve neutralization and extraction, to isolate the crude chalcone product.
- The crude product is then purified, typically by crystallization or silica gel flash chromatography, to obtain the pure chalcone derivative.[\[5\]](#)

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of a chalcone derivative starting from **2',4',6'-Trimethoxyacetophenone**.



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Caption: Workflow for the Claisen-Schmidt synthesis of chalcones.

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